

Demeton-S-methyl sulfone molecular weight and chemical formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Demeton-S-methyl sulfone

Cat. No.: B133068

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Technical Data Sheet: Demeton-S-methyl sulfone

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data on **Demeton-S-methyl sulfone**, a metabolite of the organophosphate insecticide Demeton-S-methyl.[1] It is also known as Isometasystox sulfone and Dioxydemeton-S-methyl.[2]

Quantitative Chemical Data

The fundamental chemical properties of **Demeton-S-methyl sulfone** are summarized in the table below. This data is essential for analytical and experimental procedures.

Property	Value	Source
Chemical Formula	C ₆ H ₁₅ O ₅ PS ₂	PubChem[2], NIST[3], AERU[4]
Molecular Weight	262.3 g/mol	PubChem[2][5]
Alternate Molecular Weight	262.284 g/mol	NIST WebBook[3]
CAS Registry Number	17040-19-6	NIST WebBook[3], AERU[4]
IUPAC Name	S-2-ethylsulfonylethyl O,O-dimethyl phosphorothioate	AERU[4]

Experimental Protocols

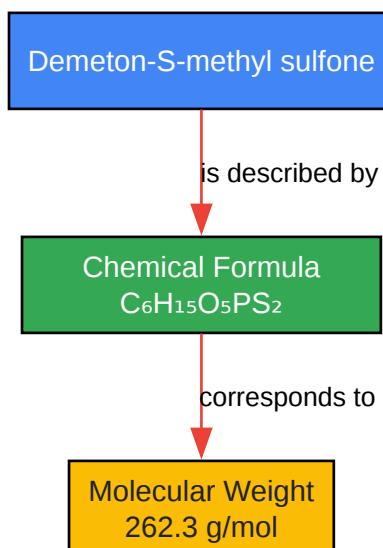
The molecular formula and weight of a compound like **Demeton-S-methyl sulfone** are determined through standard, well-established analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry can provide a highly accurate mass measurement, which also helps in confirming the elemental composition.
- **Elemental Analysis:** This method determines the percentage composition of elements (like Carbon, Hydrogen, Oxygen, etc.) in a sample. The results are used to derive the empirical formula, which can then be confirmed as the molecular formula using the molecular weight from mass spectrometry.

Specific, detailed experimental protocols for the initial determination of these properties for this particular molecule are based on these fundamental principles and are not detailed in general chemical databases. Researchers would follow standard operating procedures for the specific mass spectrometer or elemental analyzer being used.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core identifiers.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. DEMETON-S-METHYL SULFONE | 17040-19-6 [chemicalbook.com]
- 2. Demeton-S-methylsulphon | C6H15O5PS2 | CID 28213 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Demeton-S-methyl sulfone [webbook.nist.gov]
- 4. Demeton-S-methyl sulfone [sitem.herts.ac.uk]
- 5. Buy Demeton-S-methyl sulfone | 17040-19-6 [smolecule.com]
- To cite this document: BenchChem. [Demeton-S-methyl sulfone molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b133068#demeton-s-methyl-sulfone-molecular-weight-and-chemical-formula\]](https://www.benchchem.com/product/b133068#demeton-s-methyl-sulfone-molecular-weight-and-chemical-formula)

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